

# G140 stability and proper storage conditions

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## Compound of Interest

Compound Name: G140

Cat. No.: B1192762

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## Technical Support Center: G140

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **G140**, a potent and selective inhibitor of cyclic GMP-AMP synthase (cGAS). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **G140** powder?

A1: **G140** as a powder should be stored at -20°C for long-term stability.<sup>[1][2]</sup>

Q2: How long can I store **G140** powder at -20°C?

A2: When stored at -20°C, **G140** powder is stable for up to 3 years.<sup>[1][2]</sup>

Q3: What is the best way to prepare a stock solution of **G140**?

A3: It is recommended to dissolve **G140** powder in fresh, moisture-free DMSO.<sup>[1]</sup> To enhance solubility, you can warm the solution to 37°C or use sonication.<sup>[2][3]</sup>

Q4: What are the recommended storage conditions for **G140** stock solutions?

A4: For optimal stability, aliquot the **G140** stock solution into single-use vials to avoid repeated freeze-thaw cycles.<sup>[1][3]</sup> Store these aliquots at -80°C.<sup>[1][3][4]</sup>

Q5: What is the shelf life of a **G140** stock solution?

A5: When stored at -80°C, the stock solution is stable for up to 1 year.<sup>[1][2]</sup> If stored at -20°C, it should be used within 1 month.<sup>[1][3][4]</sup> Some suppliers suggest a stability of up to 6 months at -20°C for reconstituted product.<sup>[5]</sup>

Q6: Can I store the working solution for my in vivo experiments?

A6: It is highly recommended to prepare the working solution for in vivo experiments freshly on the day of use.<sup>[4]</sup>

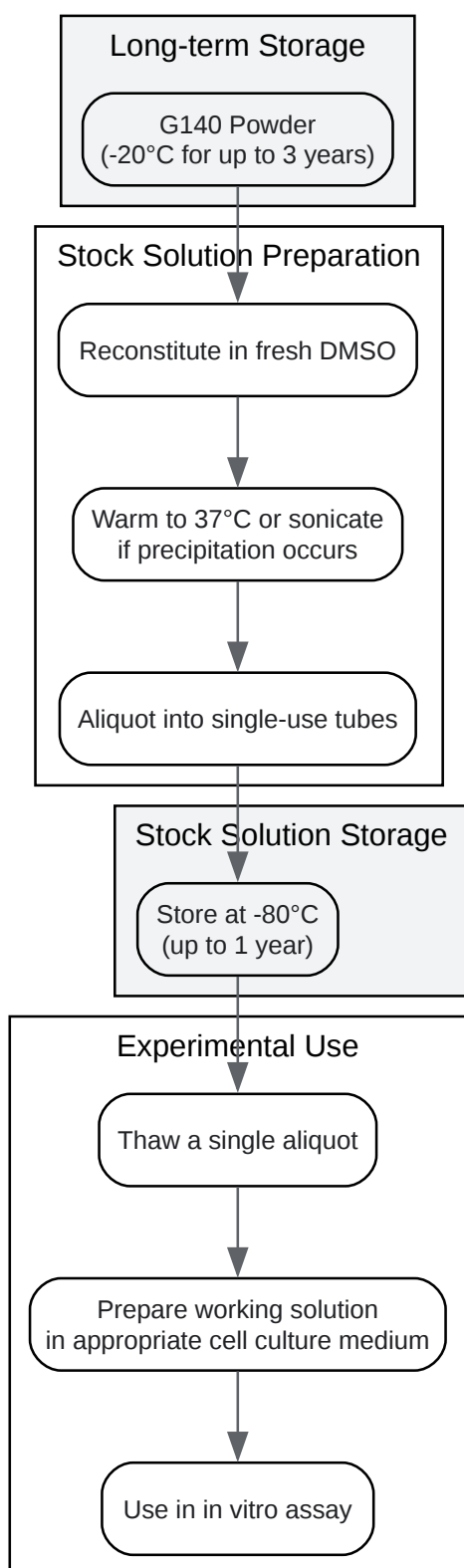
## G140 Storage and Stability Data

For easy comparison, the following table summarizes the recommended storage conditions and stability data for **G140** from various suppliers.

Form	Storage Temperature	Duration of Stability	Source
Powder	-20°C	3 years	<sup>[1][2]</sup>
In Solvent (Stock Solution)	-80°C	1 year	<sup>[1][2]</sup>
-80°C	6 months	<sup>[3][4]</sup>	
-20°C	1 month	<sup>[1][3][4]</sup>	
-20°C	up to 6 months	<sup>[5]</sup>	

## Experimental Workflow: G140 Handling and Preparation for In Vitro Assays

The following diagram outlines the recommended workflow for preparing **G140** for use in cellular assays to ensure reproducibility and optimal performance.



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Caption: Recommended workflow for **G140** from storage to experimental use.

## Troubleshooting Guide

Q1: My **G140** powder is difficult to dissolve in DMSO.

A1: Ensure you are using fresh, anhydrous DMSO as moisture can reduce solubility.<sup>[1]</sup> Gentle warming of the vial to 37°C or brief sonication can aid in dissolution.<sup>[2][3]</sup> Avoid excessive heating, which could lead to degradation.

Q2: I observed precipitation in my stock solution after thawing.

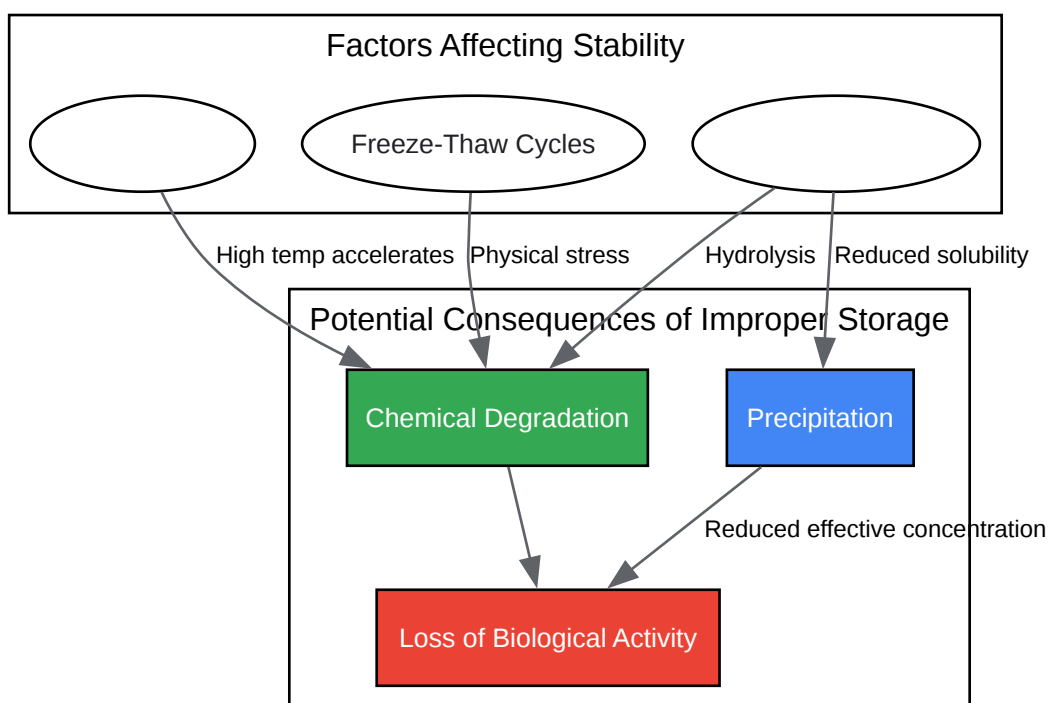
A2: This may be due to the concentration of **G140** being too high or the stock solution not being fully dissolved initially. Try warming the solution to 37°C and vortexing or sonicating to redissolve the precipitate before making your working dilutions. To prevent this, ensure the compound is fully dissolved before the initial aliquoting and storage.

Q3: I am not observing the expected inhibitory activity in my cGAS assay.

A3: Improper storage or handling can lead to a loss of **G140** activity. Ensure that the compound has been stored at the recommended temperatures and that the number of freeze-thaw cycles has been minimized by using single-use aliquots.<sup>[1][3]</sup> Also, confirm the correct concentration and purity of your **G140**. If the problem persists, consider using a fresh vial of the compound.

## Factors Affecting G140 Stability

The stability of **G140** is influenced by several factors. Understanding these can help prevent degradation and ensure the reliability of your experimental results.



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Caption: Key factors influencing the stability of **G140**.

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